

A Comparative Guide to the Mass Fragmentation Patterns of Cerivastatin Metabolites

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Compound of Interest

Compound Name: *Desmethyl Hydroxy Cerivastatin Sodium Salt*
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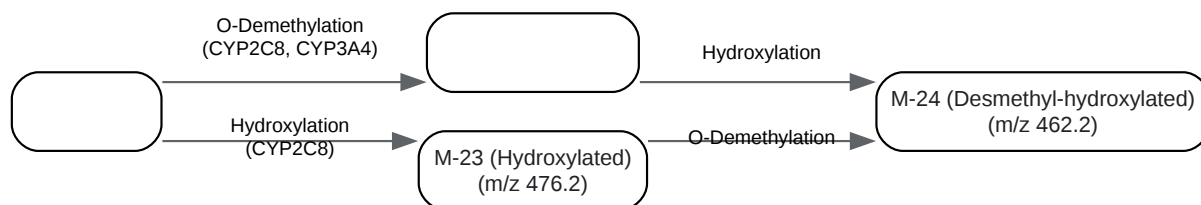
For Researchers, Scientists, and Drug Development Professionals

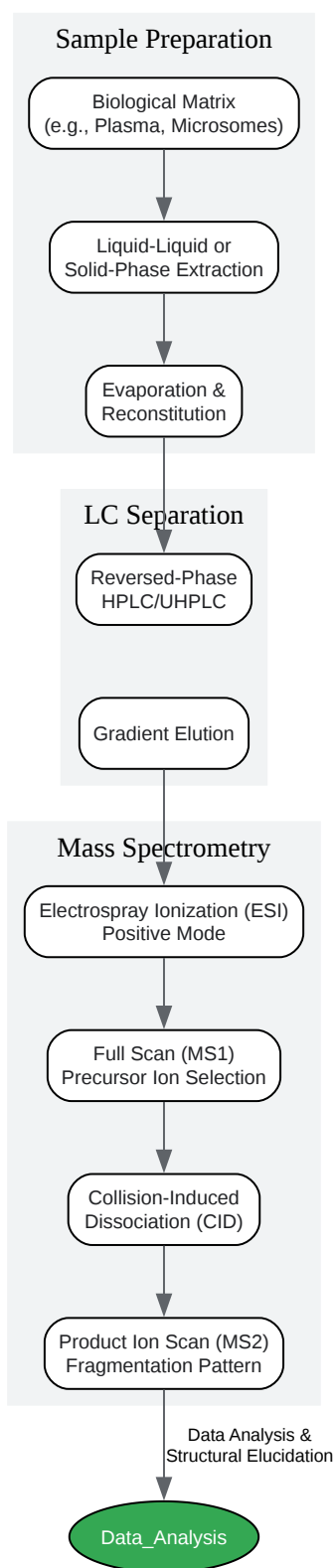
Cerivastatin, a potent synthetic inhibitor of HMG-CoA reductase, was developed to lower cholesterol and prevent cardiovascular disease.[1] Although withdrawn from the market, its metabolic fate remains a key area of study for understanding drug metabolism and potential drug-drug interactions. Cerivastatin is primarily metabolized in the liver by cytochrome P450 enzymes, particularly CYP2C8 and CYP3A4.[2] This biotransformation leads to several metabolites, with the most significant being M-1 (O-desmethyl-cerivastatin) and M-23 (hydroxyl-cerivastatin). A minor metabolite, M-24, which is a combination of both demethylation and hydroxylation, is also formed.[2] Additionally, cerivastatin and its metabolites can exist in equilibrium with their corresponding lactone forms.[3]

Understanding the distinct mass fragmentation patterns of these metabolites is crucial for their unambiguous identification and quantification in complex biological matrices. This guide will delve into the characteristic fragmentation pathways of cerivastatin and its key metabolites, providing a comparative analysis to aid in analytical method development and metabolite identification studies.

Metabolic Pathways of Cerivastatin

Cerivastatin undergoes two primary phase I metabolic transformations: O-demethylation and hydroxylation. The O-demethylation of the methoxymethyl group results in the formation of metabolite M-1. The hydroxylation of one of the isopropyl methyl groups leads to the formation of metabolite M-23. A subsequent metabolite, M-24, can be formed through the hydroxylation of M-1 or the demethylation of M-23. These metabolic pathways are illustrated in the diagram below.





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Sources

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